

Technical Guide: Amino-Oxononanoic Acid Derivatives in Drug Development

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Compound of Interest

Compound Name: 9-Amino-8-oxononanoic acid;hydrochloride

CAS No.: 90251-19-7

Cat. No.: B15428005

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Focus: 8-Amino-7-oxononanoic Acid (KAPA) & 2-Amino-8-oxononanoic Acid

Executive Summary & Chemical Identity

In the context of pharmaceutical research, "Amino-oxononanoic acid" typically refers to specific isomers used either as biosynthetic intermediates or bio-orthogonal handles. The term "9-Amino-8-oxononanoic acid" is frequently a nomenclature conflation with 8-Amino-7-oxononanoic acid (KAPA), a critical biotin precursor, or 2-Amino-8-oxononanoic acid, a non-canonical amino acid used for site-specific protein conjugation.

This guide details the physicochemical properties, synthesis, and applications of these distinct isomers.

1.1 Chemical Identification Table

Feature	Isomer A: 8-Amino-7-oxononanoic Acid	Isomer B: 2-Amino-8-oxononanoic Acid
Common Name	KAPA (7-Keto-8-aminopelargonic acid)	2-A-8-ONA (Keto-amino acid)
CAS Number (HCl)	177408-65-0 (S-isomer); 21286-96-4 (racemic)	2984160-77-0
CAS Number (Free)	4707-58-8	1219456-00-4
Molecular Formula	C	C
	H	H
	NO	NO
	[1][2][3] · HCl	· HCl
Primary Role	Biotin (Vitamin B7) Biosynthetic Intermediate	Bio-orthogonal Protein Labeling Reagent
Structural Motif	-Amino ketone (internal)	-Amino acid with -ketone
Solubility	Water (High), DMSO (Moderate)	Water (High), PBS (High)

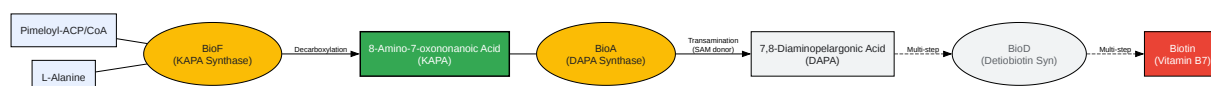
Isomer A: 8-Amino-7-oxononanoic Acid (KAPA)

Context: KAPA is the vitamer of biotin.[4] It is the product of 8-amino-7-oxononanoate synthase (BioF) and the substrate for 7,8-diaminopelargonic acid synthase (BioA).

2.1 Mechanism of Action & Biosynthesis

KAPA is synthesized via the decarboxylative condensation of Pimeloyl-ACP (or Pimeloyl-CoA) and L-Alanine. This reaction is catalyzed by the PLP-dependent enzyme BioF. In drug development, inhibiting BioF or BioA is a validated strategy for developing novel antimicrobials (specifically anti-mycobacterial agents), as humans lack this pathway and must ingest biotin.

Biosynthetic Pathway Diagram:



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Figure 1: The biosynthetic role of KAPA in the biotin pathway, highlighting it as a product of BioF and substrate for BioA.

2.2 Synthetic Protocol (Laboratory Scale)

For research purposes, KAPA is often synthesized chemically rather than extracted.

- Method: Friedel-Crafts acylation of protected amino acid derivatives or Grignard addition to nitriles.
- Key Step: Reaction of glutaric anhydride derivative with an alanine organometallic equivalent, followed by deprotection.
- Stability: The

-aminoketone moiety is prone to dimerization (pyrazine formation) at high pH. Storage at -20°C as the HCl salt is mandatory.

Isomer B: 2-Amino-8-oxononanoic Acid

Context: This isomer is a "genetically encoded" non-canonical amino acid (ncAA). It is structurally an analog of Lysine but contains a distal ketone group.

3.1 Application: Site-Specific Protein Conjugation

Researchers use orthogonal translation systems (mutant tRNA/tRNA-synthetase pairs) to incorporate 2-Amino-8-oxononanoic acid into proteins in *E. coli* or mammalian cells.

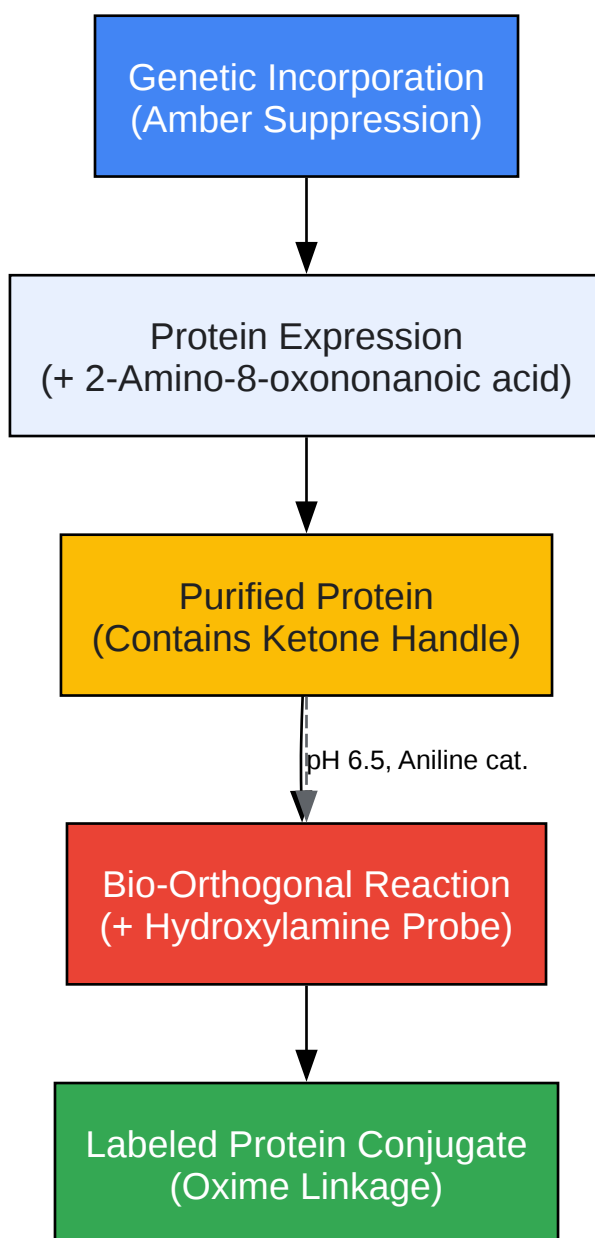
- Mechanism: The ketone group at the C8 position is chemically inert under physiological conditions but reacts specifically with hydroxylamines or hydrazines to form stable oximes or hydrazones.
- Advantage: Unlike cysteine-maleimide coupling (which can be promiscuous), ketone-oxime ligation is highly specific (Bio-orthogonal).

3.2 Experimental Workflow: Protein Labeling

Objective: Labeling a target protein (e.g., Antibody) with a fluorophore via 2-Amino-8-oxononanoic acid.[\[5\]](#)

- Expression: Transform E. coli with plasmid encoding the orthogonal tRNA/Synthetase and the target gene containing an Amber Stop Codon (TAG) at the desired site.
- Supplementation: Add 2-Amino-8-oxononanoic acid HCl (1 mM) to the culture medium.
- Purification: Lyse cells and purify the protein (the ketone is stable during Ni-NTA or Ion Exchange).
- Conjugation:
 - Incubate purified protein (10-50 μ M) with Hydroxylamine-PEG-Fluorophore (5-10 equiv).
 - Buffer: pH 4.0–6.5 (accelerates oxime formation) or pH 7.0 with catalyst (e.g., aniline).
 - Time: 4–16 hours at 25°C.
- Validation: Analyze via LC-MS (mass shift corresponds to probe addition - H O).

Labeling Workflow Diagram:



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Figure 2: Workflow for site-specific protein labeling using 2-Amino-8-oxononanoic acid as a keto-handle.

Handling & Stability Guide

Parameter	Protocol Standard	Rationale
Storage	-20°C (Desiccated)	Hygroscopic HCl salt; prevents hydrolysis or oxidation of the ketone.
Solubility	Water (>50 mg/mL)	The hydrochloride salt is highly polar. Free base is less soluble.
pH Sensitivity	Avoid pH > 8.0 for prolonged periods	Risk of racemization (for KAPA) or dimerization (pyrazine formation).
Reconstitution	Use Deionized Water or PBS	Prepare fresh. Do not store dilute solutions.

References

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